

# Personal protective equipment for handling Decursinol Angelate

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## Compound of Interest

Compound Name: *Decursinol Angelate*

Cat. No.: *B1670155*

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## Essential Safety and Handling Guide for Decursinol Angelate

This guide provides crucial safety protocols, operational procedures, and disposal instructions for handling **Decursinol Angelate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

## Hazard Identification and Personal Protective Equipment (PPE)

**Decursinol Angelate** is classified with specific hazards that necessitate the use of appropriate personal protective equipment. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation[1][2][3].

GHS Hazard Classifications:

- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)[1][3]
- Serious Eye Damage/Eye Irritation: Category 2A (H319: Causes serious eye irritation)[1][3]
- Specific Target Organ Toxicity, Single Exposure: Category 3 (H335: May cause respiratory irritation)[1][3]

A comprehensive PPE strategy is mandatory to mitigate these risks.

PPE Category	Item	Specification and Rationale
Hand Protection	Nitrile Gloves	Essential to prevent direct skin contact, which can cause irritation. For handling solutions, ensure gloves are rated for chemical resistance <sup>[4]</sup> .
Eye Protection	Safety Glasses with Side Shields or Goggles	Required to protect against splashes and airborne powder, which can cause serious eye irritation <sup>[1][4]</sup> .
Body Protection	Laboratory Coat	A buttoned lab coat, preferably made of cotton, protects against accidental spills and contamination of personal clothing <sup>[5]</sup> .
Respiratory Protection	Fume Hood or Ventilated Enclosure	Always handle the solid form of Decursinol Angelate in a well-ventilated area, such as a chemical fume hood, to avoid inhaling the powder and causing respiratory irritation <sup>[1][6]</sup> . For situations without adequate ventilation, a NIOSH-approved respirator may be necessary <sup>[4][6]</sup> .

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical for minimizing exposure and ensuring the integrity of the compound.

#### Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product label matches the order information.

#### Handling in the Laboratory:

- Preparation: Before handling, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Have all necessary equipment, including spill cleanup materials, readily available.
- Weighing: Weigh the powdered compound within a fume hood or a ventilated balance enclosure to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solvent to the pre-weighed **Decursinol Angelate** slowly to avoid splashing. The compound is soluble in DMSO<sup>[2][7]</sup>.
- General Practices: Avoid eating, drinking, or smoking in the laboratory<sup>[8]</sup>. Wash hands thoroughly after handling the compound, even if gloves were worn<sup>[1]</sup>.

#### Storage:

- Store **Decursinol Angelate** in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- The recommended storage temperature is between -10°C and -25°C<sup>[2]</sup>.

## Emergency Procedures: Spills and Exposure

Immediate and appropriate action is required in the event of a spill or personal exposure.

#### First-Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention<sup>[1][8]</sup>.

- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, consult a physician[1][8].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention[1].

#### Spill Management:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills of the powder, carefully sweep or vacuum the material. Avoid generating dust. Place the collected material into a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.

## Disposal Plan

All waste containing **Decursinol Angelate** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any unused powder and contaminated materials (e.g., weigh boats, wipes) in a clearly labeled, sealed container.
- Liquid Waste: Collect solutions of **Decursinol Angelate** in a labeled, sealed waste container. Do not pour down the drain.
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the designated chemical waste stream.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Decursinol Angelate**.

Property	Value	Source(s)
Molecular Formula	$C_{19}H_{20}O_5$	[3]
Molecular Weight	328.36 g/mol	[2]
CAS Number	130848-06-5	[1]
Appearance	White to beige powder	[2]
Solubility	DMSO: 2 mg/mL	[2]
Storage Temperature	-10°C to -25°C	[2]
Acute Oral Toxicity (Rats)	$LD_{50} > 2,000$ mg/kg	[9][10]

## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **Decursinol Angelate** for use in in vitro cell culture experiments.

Objective: To prepare a 10 mM stock solution of **Decursinol Angelate** in DMSO.

Materials:

- **Decursinol Angelate** powder (CAS: 130848-06-5)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile pipette tips

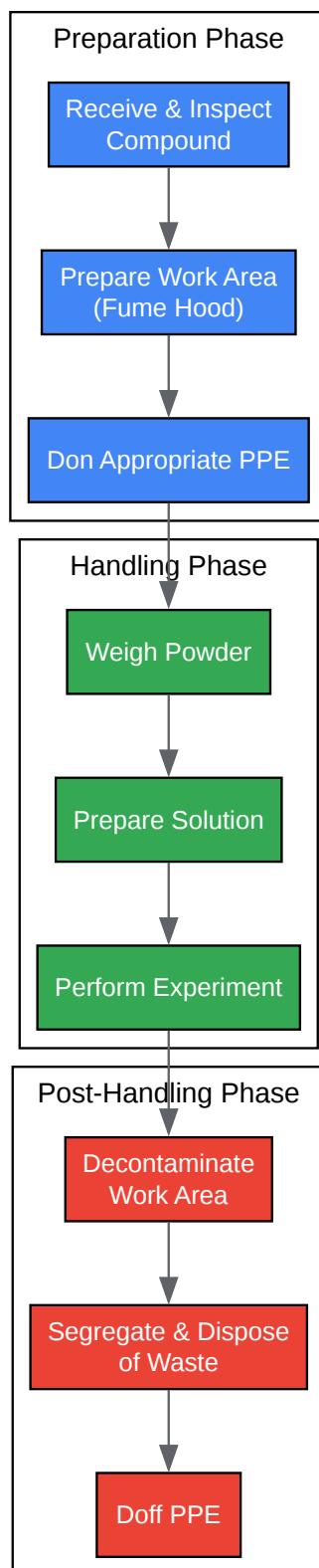
Procedure:

- Calculate Required Mass: Determine the mass of **Decursinol Angelate** needed. For 1 mL of a 10 mM stock solution:

- Mass (mg) =  $10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 328.36 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.28 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh out 3.28 mg of **Decursinol Angelate** powder onto a weigh boat.
- Solubilization: Transfer the powder to a sterile vial. Add 1 mL of sterile DMSO to the vial.
- Mixing: Cap the vial securely and vortex or sonicate briefly until the solid is completely dissolved, resulting in a clear solution[2][7].
- Sterilization (Optional): If required for the experiment, filter-sterilize the stock solution using a 0.22  $\mu\text{m}$  syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

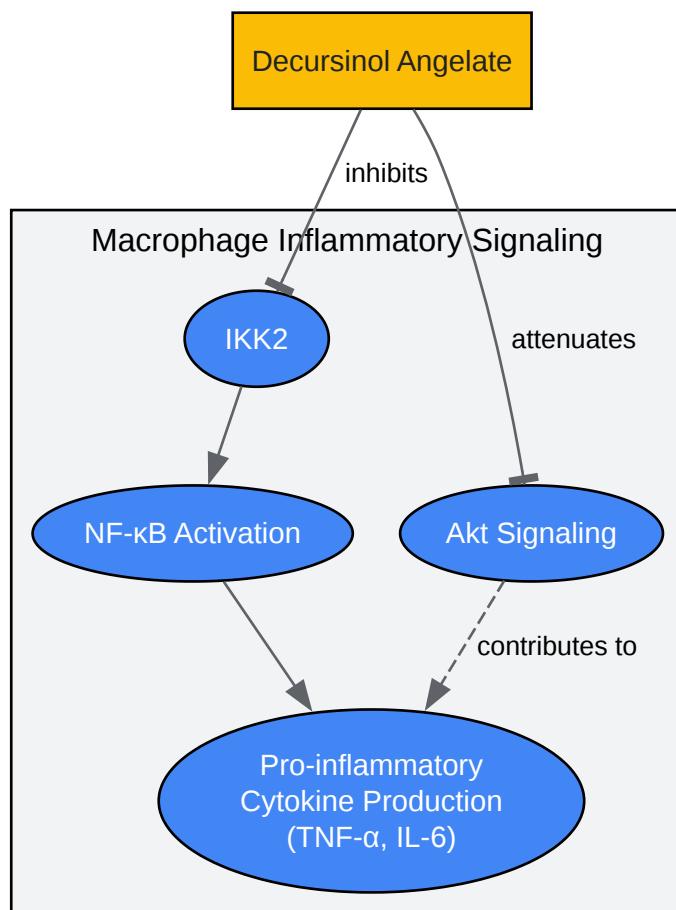
## Visualizations

The following diagrams illustrate key procedural and biological aspects of working with **Decursinol Angelate**.



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Caption: Safe Handling Workflow for **Decursinol Angelate**.



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